

Ethylene Glycol Monobutyl Ether Oleate: A Summary

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Compound Focus: 2-Butoxyethyl oleate

CAS No.: 109-39-7

Cat. No.: S1511955

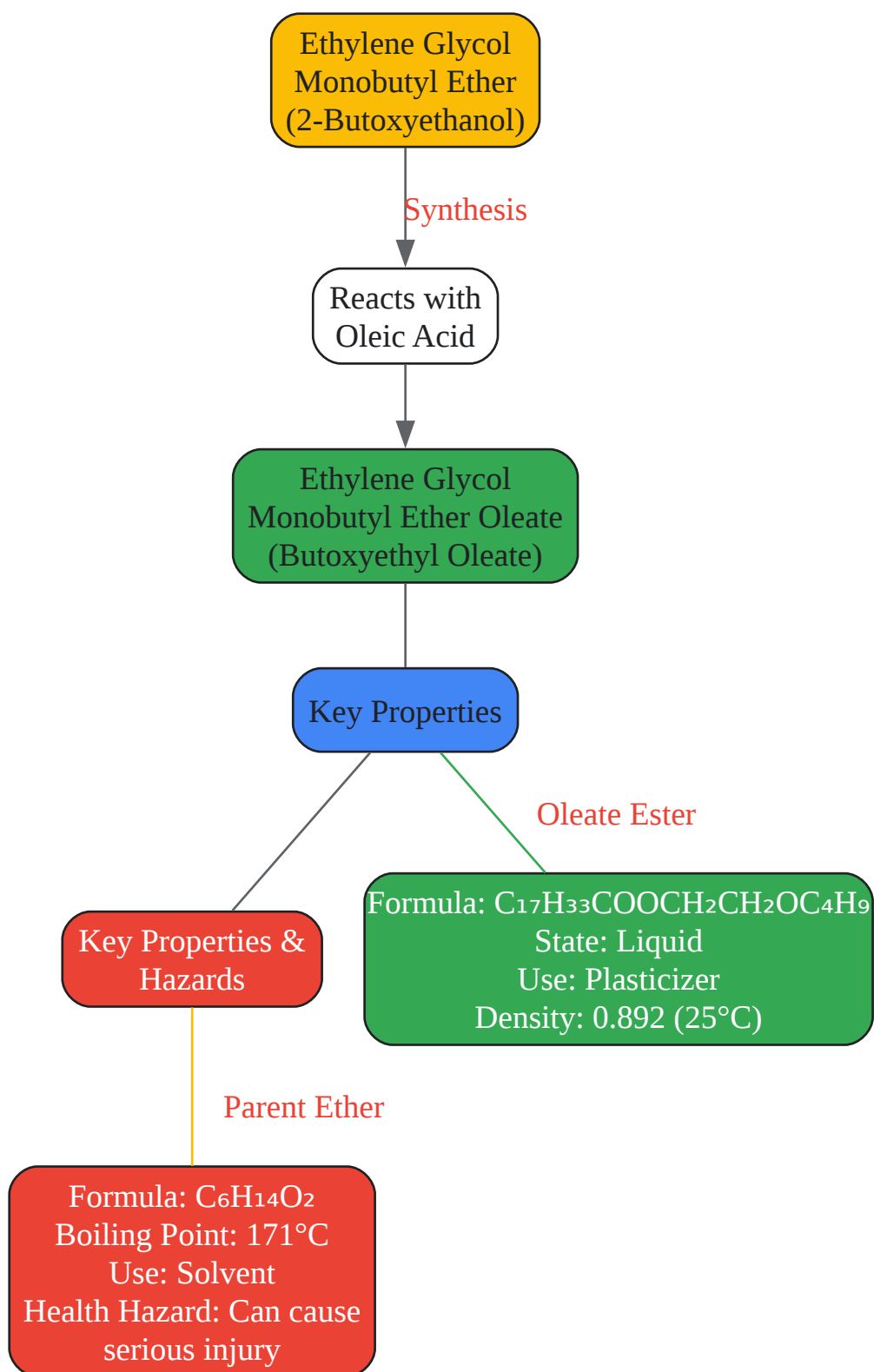
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Ethylene glycol monobutyl ether oleate, also known as butoxyethyl oleate, is a chemical compound primarily used as a **plasticizer** [1]. Here are its key technical characteristics:

Property	Description
Chemical Name	Ethylene Glycol Monobutyl Ether Oleate [1]
Common Name	Butoxyethyl oleate [1]
Molecular Formula	$C_{17}H_{33}COOCH_2CH_2OC_4H_9$ [1]
Physical Form	Liquid [1]
Density	0.892 (at 25°C) [1]
Melting Point	< -45°C [1]
Solubility in Water	Insoluble [1]
Flammability	Combustible [1]
Primary Use	Plasticizer [1]

The Parent Compound: Ethylene Glycol Monobutyl Ether

Much more information is available on its parent compound, Ethylene Glycol Monobutyl Ether (also known as 2-Butoxyethanol), which is a widely used solvent [2] [3] [4]. The following diagram illustrates the relationship between these compounds and their key properties:



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Relationship between the ether solvent and its oleate ester derivative.

The table below summarizes the key physical and chemical properties of ethylene glycol monobutyl ether for comparison and context [2] [3]:

Property	Description
Chemical Formula	C ₆ H ₁₄ O ₂ [3]
Molar Mass	118.176 g·mol ⁻¹ [3]
Appearance	Clear, colorless liquid with a mild, pleasant odor [2] [3]
Density	0.90 g/cm ³ (liquid) [3]
Boiling Point	171°C (340°F) [3]
Flash Point	160°F (approx. 71°C) [2]
Solubility in Water	Miscible [3]
Vapor Pressure	0.8 mmHg [3]
NFPA 704 Health Hazard	3 (Can cause serious or permanent injury) [2]
Primary Uses	Solvent for paints, surface coatings, cleaners, and inks [3] [4]; Component in oil spill dispersants [3]

Handling and Safety Considerations

For the parent compound, 2-butoxyethanol, the hazards are well-documented [2]:

- **Health Hazards:** Vapors irritate eyes and nose. Ingestion or skin contact can cause headache, nausea, vomiting, and dizziness [2].
- **Reactivity:** It can react with strong oxidants, bases, and aluminum. It may form explosive peroxides on exposure to air and light and can attack some forms of plastics, rubber, and coatings [2].
- **Personal Protective Equipment (PPE):** It is recommended to wear appropriate personal protective clothing and eye protection to prevent skin and eye contact. Facilities for quick-drenching should be available in the immediate work area in case of emergency [2].

Guidance for Further Research

The search results lack the depth required for a scientific whitepaper, particularly concerning **ethylene glycol monobutyl ether oleate** itself. To acquire the detailed information you need, I suggest:

- **Consult Specialized Databases:** Search for specific scientific data on platforms like **PubMed**, **SciFinder**, or **Reaxys**. These are more likely to contain journal articles on the compound's synthesis, toxicological studies, and potential applications.
- **Review Safety Data Sheets (SDS):** Obtain Safety Data Sheets from multiple chemical suppliers. These documents are essential for detailed handling, first aid, and toxicological information.
- **Explore Related Compounds:** Given the limited data on the oleate ester, researching the toxicology and metabolism of its components—**2-butoxyethanol** and **oleic acid**—may provide valuable insights.

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References

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